

Application Notes: Oxidation of Manganese in Steel Using Sodium Bismuthate

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Compound of Interest

Compound Name: Sodium bismuthate

Cat. No.: B044082

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Introduction

The determination of manganese content in steel is crucial for quality control, as manganese significantly influences the material's mechanical properties, including hardness, tensile strength, and ductility. The **sodium bismuthate** method is a highly accurate and reliable titrimetric procedure for the quantitative analysis of manganese in various types of steel. This method relies on the powerful oxidizing properties of **sodium bismuthate** (NaBiO_3) to convert manganese(II) ions (Mn^{2+}) to permanganate ions (MnO_4^-) in a nitric acid solution.^{[1][2][3]} The resulting intensely purple permanganate is then titrated with a standard solution of a reducing agent, typically ferrous ammonium sulfate, to determine the manganese concentration.^{[1][4]}

Principle of the Method

The core of the **sodium bismuthate** method is the oxidation of divalent manganese ions to the heptavalent permanganate state. **Sodium bismuthate** is a potent oxidizing agent, particularly in acidic conditions, capable of quantitatively effecting this transformation.^{[2][5]} The reaction is typically carried out in a cold nitric acid solution to ensure the stability of the permanganate formed.^[1]

The overall process can be summarized in the following steps:

- **Dissolution of the Steel Sample:** The steel sample is dissolved in nitric acid, which oxidizes the iron to Fe^{3+} and manganese to Mn^{2+} .

- Oxidation of Manganese: An excess of solid **sodium bismuthate** is added to the cold solution to oxidize Mn^{2+} to MnO_4^- .
- Removal of Excess Oxidant: The excess, unreacted **sodium bismuthate** is removed by filtration.
- Titration: A known excess of a standard ferrous ammonium sulfate solution is added to reduce the permanganate back to Mn^{2+} . The excess ferrous ions are then back-titrated with a standard potassium permanganate solution.

Applicability and Limitations

The **sodium bismuthate** method is widely applicable to a variety of steel samples, especially those with low to moderate manganese content.[1] However, certain alloying elements can interfere with the analysis. For instance, chromium and cobalt can be oxidized by **sodium bismuthate** and interfere with the titration, leading to inaccurate results.[6] Chloride ions must also be absent as they can reduce the permanganate ion.[5]

Experimental Protocols

1. Reagents and Solutions

- Dilute Nitric Acid (sp. gr. 1.135): Mix 300 mL of concentrated nitric acid (sp. gr. 1.42) with 700 mL of distilled water.[7]
- **Sodium Bismuthate**: Use a high-purity (e.g., 80% grade) reagent. The oxidizing power should be tested.[7]
- Ferrous Ammonium Sulfate Solution (0.1 N): Dissolve approximately 39.2 g of $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ in 1 L of distilled water containing 50 mL of concentrated sulfuric acid.
- Potassium Permanganate Solution (0.1 N): Dissolve approximately 3.2 g of KMnO_4 in 1 L of distilled water, boil for 10-15 minutes, let it stand for 24 hours, and filter through a sintered glass funnel. Standardize against sodium oxalate.
- Phosphoric Acid (85%)

2. Protocol for the Determination of Manganese in Steel

- Sample Dissolution:
 - Accurately weigh approximately 1.0 g of the steel sample and transfer it to a 250 mL Erlenmeyer flask.
 - Add 50 mL of dilute nitric acid (sp. gr. 1.135) and gently heat until the sample is completely dissolved.
 - Boil the solution for a few minutes to expel any oxides of nitrogen.
- Oxidation of Manganese:
 - Cool the solution to room temperature.
 - Add approximately 0.5 g of **sodium bismuthate**. Agitate the solution for a few minutes.
 - Add an additional 0.5 g of **sodium bismuthate** and agitate for one minute.
 - Add 50 mL of 3% nitric acid and filter the solution through a Gooch crucible with an asbestos mat or a fritted glass filter to remove the excess **sodium bismuthate**.
 - Wash the filter with 3% nitric acid until the washings are colorless.
- Titration:
 - To the filtrate, add a measured excess of the standard ferrous ammonium sulfate solution from a burette until the purple color of the permanganate disappears, and then add a few milliliters in excess.
 - Titrate the excess ferrous ammonium sulfate with the standard 0.1 N potassium permanganate solution until a faint, permanent pink endpoint is achieved.
 - A blank titration should be performed using all the reagents but without the steel sample.

3. Calculation of Manganese Content

The percentage of manganese in the steel sample can be calculated using the following formula:

Where:

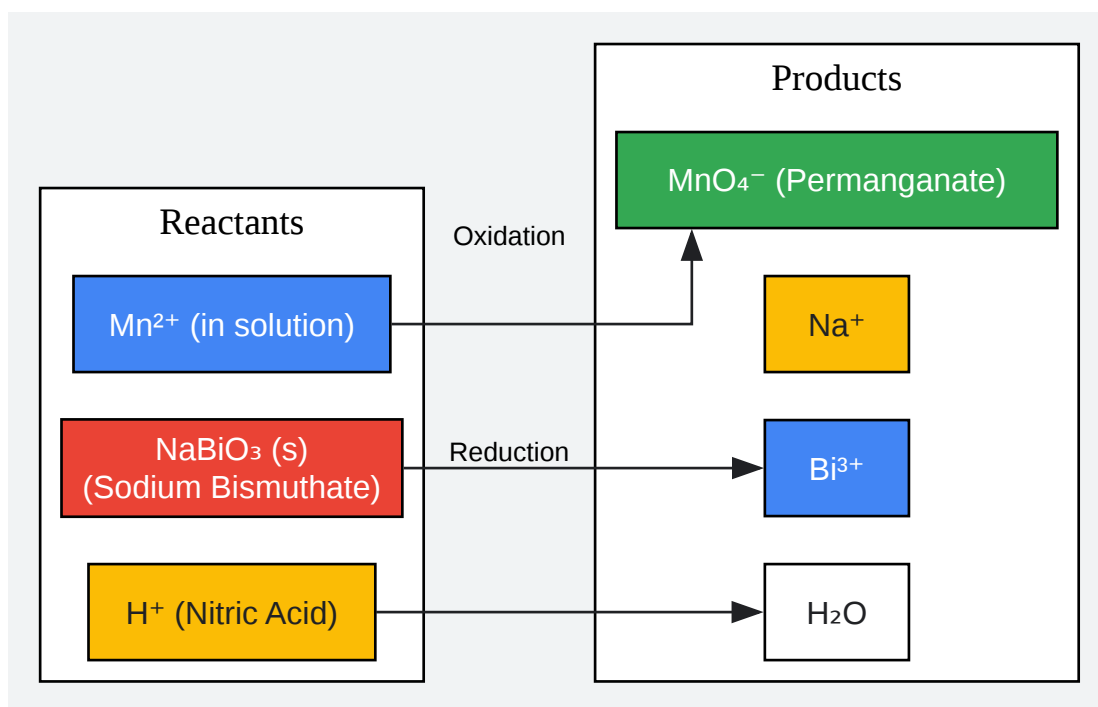
- V_1 = Volume of ferrous ammonium sulfate solution added (mL)
- N_1 = Normality of the ferrous ammonium sulfate solution
- V_2 = Volume of potassium permanganate solution used for back-titration (mL)
- N_2 = Normality of the potassium permanganate solution
- E = Equivalent weight of manganese (atomic weight / 5)
- W = Weight of the steel sample (g)

Data Presentation

Table 1: Representative Quantitative Results for Manganese Determination in Standard Steel

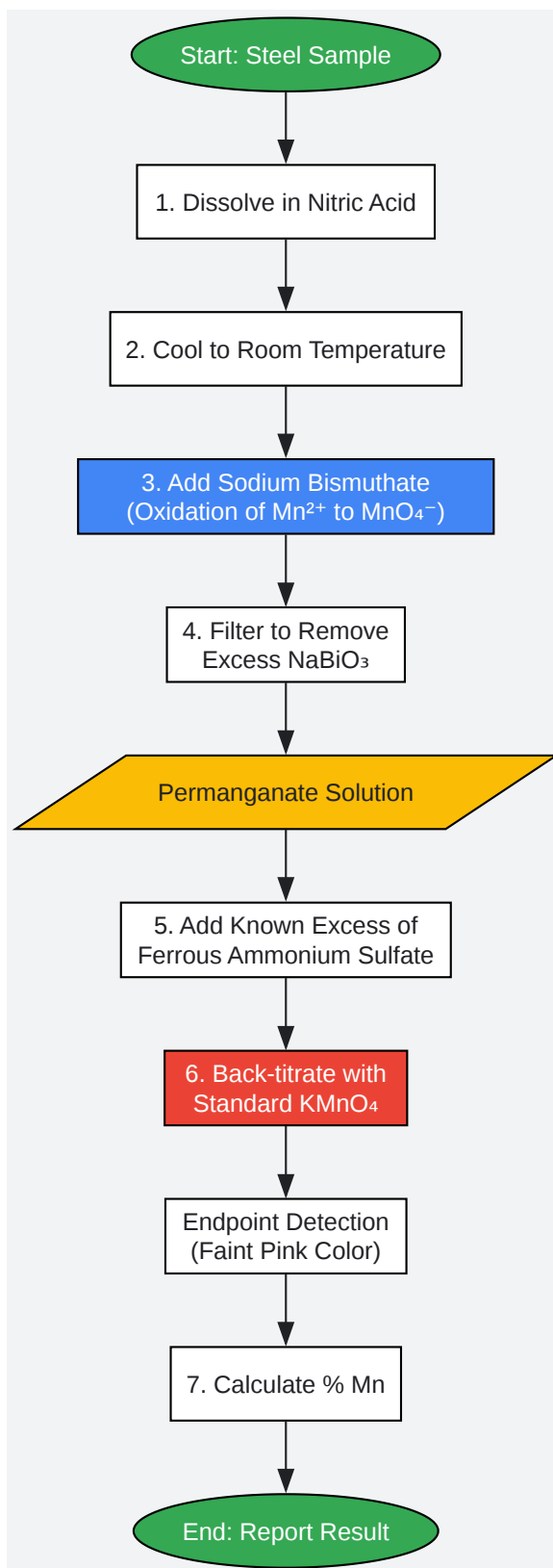
Standard Steel Sample	Certified Mn (%)	Mn Found (%) ^[1]	Method
Bureau of Standards Steel No. 1	0.760	0.760	Sodium Bismuthate
Bureau of Standards Steel No. 2	0.485	0.483	Sodium Bismuthate
Bureau of Standards Steel No. 3	0.198	0.197	Sodium Bismuthate

Visualizations



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Caption: Chemical reaction pathway for the oxidation of Mn^{2+} .



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Caption: Experimental workflow for manganese determination.

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